

A comparative study of the boiling points of C8 alkene isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

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A Comparative Analysis of Boiling Points Among C8 Alkene Isomers

This guide provides a detailed comparison of the boiling points of various C8 alkene isomers. The data presented is intended to assist researchers, scientists, and drug development professionals in understanding the structure-property relationships that govern the volatility of these compounds. The analysis covers linear and branched isomers, as well as the influence of double bond position and stereochemistry.

Factors Influencing the Boiling Point of Alkenes

The boiling point of an alkene is primarily determined by the strength of its intermolecular forces, specifically van der Waals dispersion forces.^[1] Several structural factors influence these forces:

- Molecular Weight: As the number of carbon atoms in the alkene chain increases, the surface area of the molecule and the number of electrons also increase.^[2] This leads to stronger van der Waals forces, resulting in a higher boiling point.^{[2][3]}
- Branching: For isomers with the same molecular formula, increased branching leads to a more compact, spherical shape.^[4] This reduces the surface area available for intermolecular contact, which weakens the van der Waals forces and consequently lowers the boiling point.^{[1][5]}

- Position of the Double Bond: The location of the carbon-carbon double bond has a minor effect on the boiling point compared to chain length and branching.[4]
- Geometric Isomerism (Cis-Trans): Cis and trans isomers often exhibit small differences in their boiling points. Cis isomers typically have slightly higher boiling points than their trans counterparts.[5] This is attributed to the molecular shape of the cis isomer, which can result in a small net molecular dipole, leading to weak dipole-dipole interactions in addition to the primary London dispersion forces.[3][6] In contrast, the dipoles in trans isomers tend to cancel each other out.[3]

Comparative Data of C8 Alkene Isomer Boiling Points

The following table summarizes the experimentally determined boiling points for a selection of C8 alkene isomers, illustrating the principles described above.

Isomer Name	Structure Type	Boiling Point (°C)
1-Octene	Linear, α -olefin	121.0 - 121.3[7][8]
trans-(E)-2-Octene	Linear, internal	123.0 - 125.0[9][10]
cis-(Z)-2-Octene	Linear, internal	125.6 - 126.0[11][12]
trans-(E)-3-Octene	Linear, internal	121.0 - 122.0[13]
cis-(Z)-3-Octene	Linear, internal	123.0[14]
trans-(E)-4-Octene	Linear, internal	120.9 - 123.0[15][16]
2,3-Dimethyl-2-hexene	Branched	121.9 - 122.0[17][18]
2,4,4-Trimethyl-1-pentene	Highly Branched	101.0 - 102.0[19][20]
Diisobutylene (mixture)	Highly Branched	101.0 - 103.0[21][22]

Observations from the data:

- The highly branched isomers, such as 2,4,4-trimethyl-1-pentene, have significantly lower boiling points than the linear octene isomers.[19][20]

- Among the linear isomers, the boiling points are very similar, though cis isomers generally have slightly higher boiling points than their corresponding trans isomers (e.g., cis-2-octene vs. trans-2-octene).[10][11]

Experimental Protocol: Determination of Boiling Point

The boiling points cited in this guide are determined using established experimental techniques. A common and accurate method is the micro-boiling point determination.

Objective: To determine the boiling point of a liquid organic compound using a small sample volume.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., aluminum block on a hot plate or a Thiele tube with heating oil)[23]
- Clamps and stand

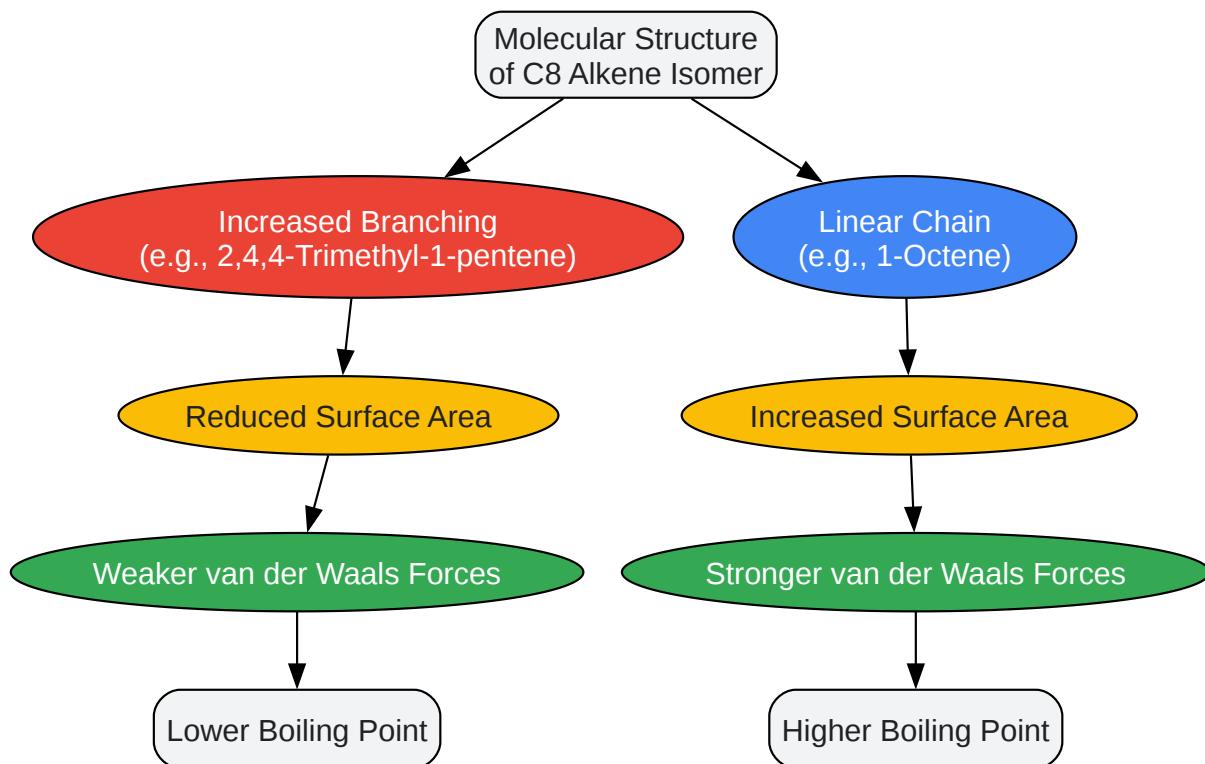
Procedure:

- **Sample Preparation:** A small volume (a few milliliters) of the C8 alkene isomer is placed into the test tube.[24]
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.[23]
- **Apparatus Assembly:** The test tube is securely clamped within the heating apparatus. A thermometer is positioned so that its bulb is close to the test tube, at the same level as the liquid, to ensure an accurate temperature reading of the vapor.[25]

- Heating: The apparatus is heated gently.[26] Initially, a stream of bubbles will emerge from the capillary tube as trapped air expands and is expelled.
- Observation: As the temperature approaches the liquid's boiling point, the rate of bubbling will increase significantly as the liquid vaporizes and enters the capillary tube.[26]
- Boiling Point Identification: Heating is discontinued once a rapid and continuous stream of bubbles is observed. As the apparatus cools, the bubbling will slow and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.[26] This occurs when the vapor pressure inside the capillary equals the external atmospheric pressure.

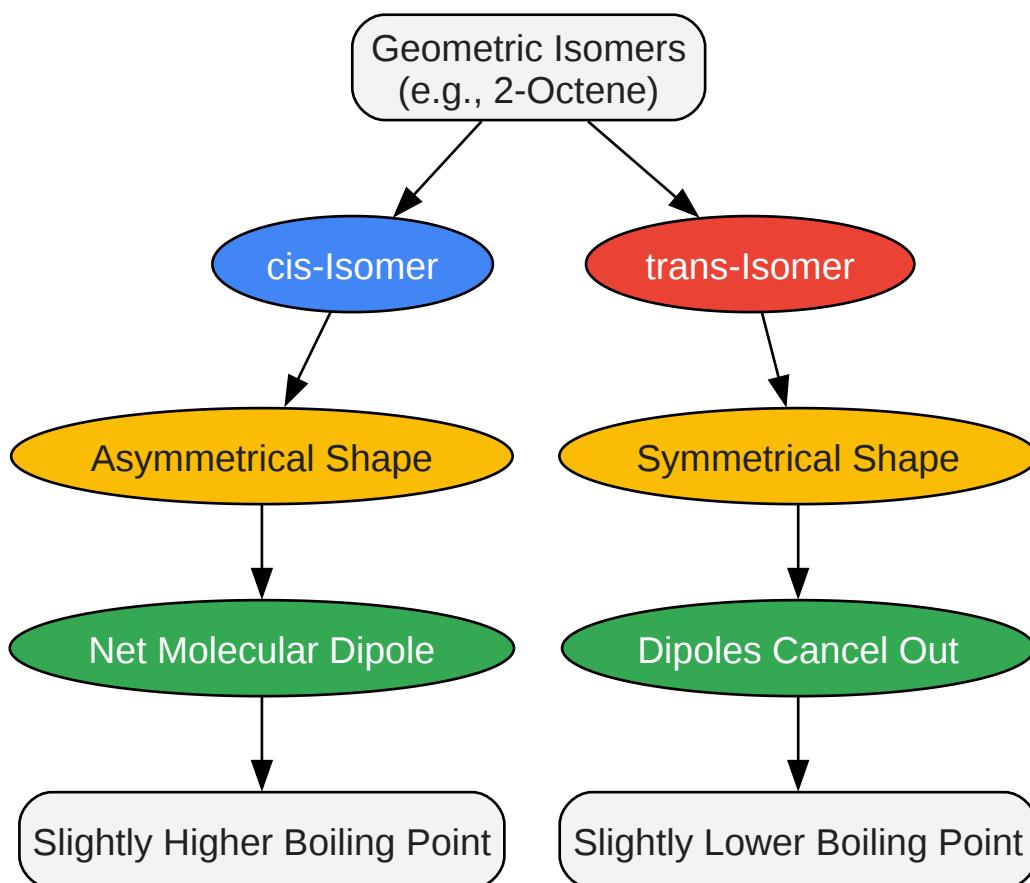
Visualization of Structure-Property Relationships

The following diagrams illustrate the key relationships between the molecular structure of C8 alkene isomers and their resulting boiling points.



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Caption: Impact of branching on boiling point.

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Caption: Influence of cis/trans isomerism on boiling point.

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- To cite this document: BenchChem. [A comparative study of the boiling points of C8 alkene isomers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1599018#a-comparative-study-of-the-boiling-points-of-c8-alkene-isomers\]](https://www.benchchem.com/product/b1599018#a-comparative-study-of-the-boiling-points-of-c8-alkene-isomers)

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